

# Introduction: Navigating the Safety Profile of a Key Synthetic Intermediate

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## Compound of Interest

Compound Name: (2,4-Difluoro-5-iodo-phenyl)-methanol

Cat. No.: B1454808

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**(2,4-Difluoro-5-iodo-phenyl)-methanol** is a halogenated aromatic compound that serves as a valuable intermediate in synthetic chemistry, particularly in the development of novel pharmaceutical agents and other complex organic molecules. Its unique substitution pattern, featuring two fluorine atoms, an iodine atom, and a hydroxymethyl group on a benzene ring, offers a versatile platform for a variety of chemical transformations. However, the same structural features that make this compound synthetically useful also necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols.

This guide provides a comprehensive overview of the material safety data for **(2,4-Difluoro-5-iodo-phenyl)-methanol**. In the absence of a formally published Material Safety Data Sheet (MSDS) for this specific compound, this document synthesizes available data, extrapolates information from structurally similar molecules, and integrates established principles for handling halogenated organic compounds. The objective is to empower researchers with the knowledge to handle this reagent safely and effectively, ensuring both personal safety and the integrity of their research.

## Section 1: Chemical and Physical Properties

A foundational aspect of safe chemical handling is a clear understanding of the substance's identity and physical characteristics. These properties influence storage, handling, and emergency response procedures.

Property	Value	Source
Chemical Name	(2,4-Difluoro-5-iodo-phenyl)-methanol	Vulcanchem
Synonyms	2,4-Difluoro-5-iodobenzyl alcohol	Vulcanchem
CAS Number	1097626-21-5	BLDpharm[1]
Molecular Formula	C <sub>7</sub> H <sub>5</sub> F <sub>2</sub> IO	BLDpharm[1]
Molecular Weight	270.02 g/mol	BLDpharm[1]
Physical State	Likely a crystalline solid at room temperature	Vulcanchem
Storage Temperature	0°C, protect from light	Suzhou Shiya Bio-pharmaceutical Technology Co., Ltd.[2]

## Section 2: Hazard Identification and GHS Classification (Inferred)

While a specific Globally Harmonized System (GHS) classification for **(2,4-Difluoro-5-iodo-phenyl)-methanol** is not available, we can infer its likely hazards based on data from structurally related compounds and the general toxicological profiles of halogenated aromatics. The following classification is based on a related difluoro-phenyl-methanol derivative and should be considered provisional.

- Signal Word: Warning
- Inferred Hazard Pictograms:
- Inferred Hazard Statements:
  - H302: Harmful if swallowed.
  - H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
  - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
  - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

The rationale for this inferred classification stems from the known irritant and toxic properties of many halogenated organic compounds.[4] The presence of fluorine and iodine atoms can enhance the reactivity and biological activity of the molecule, leading to potential irritation of the skin, eyes, and respiratory tract upon contact.

## Section 3: First-Aid Measures: A Step-by-Step Protocol

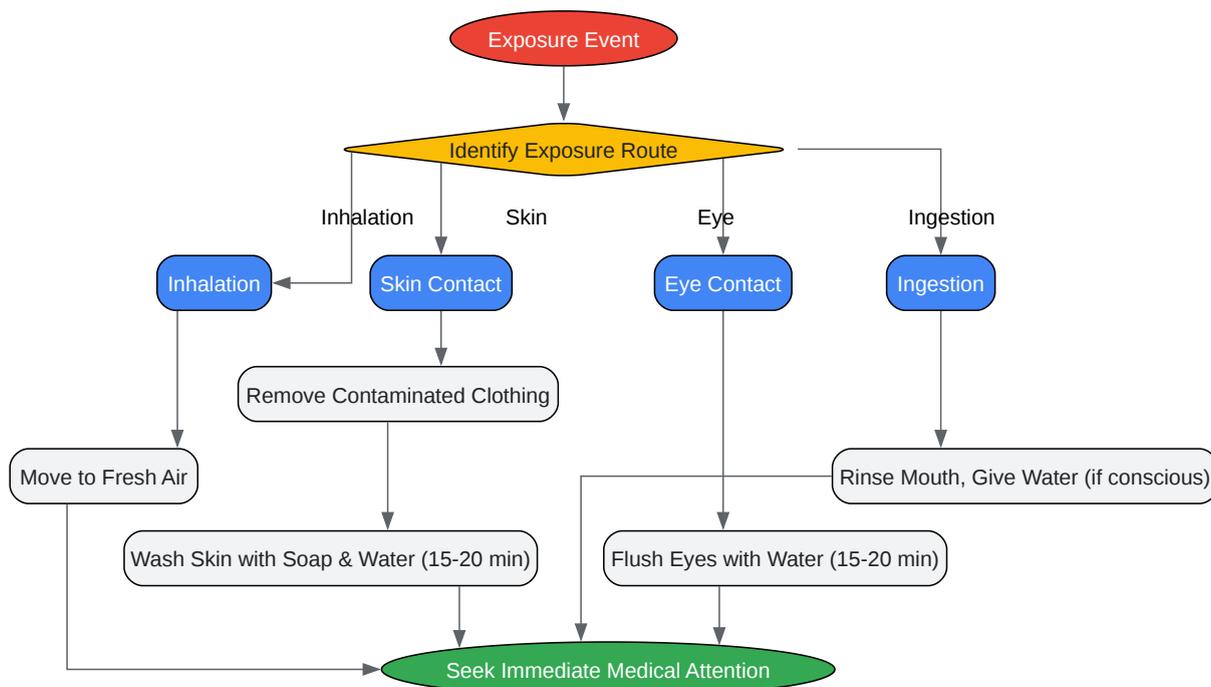
In the event of accidental exposure, immediate and appropriate first aid is critical. The following protocols are based on established best practices for handling chemical irritants and toxic substances.

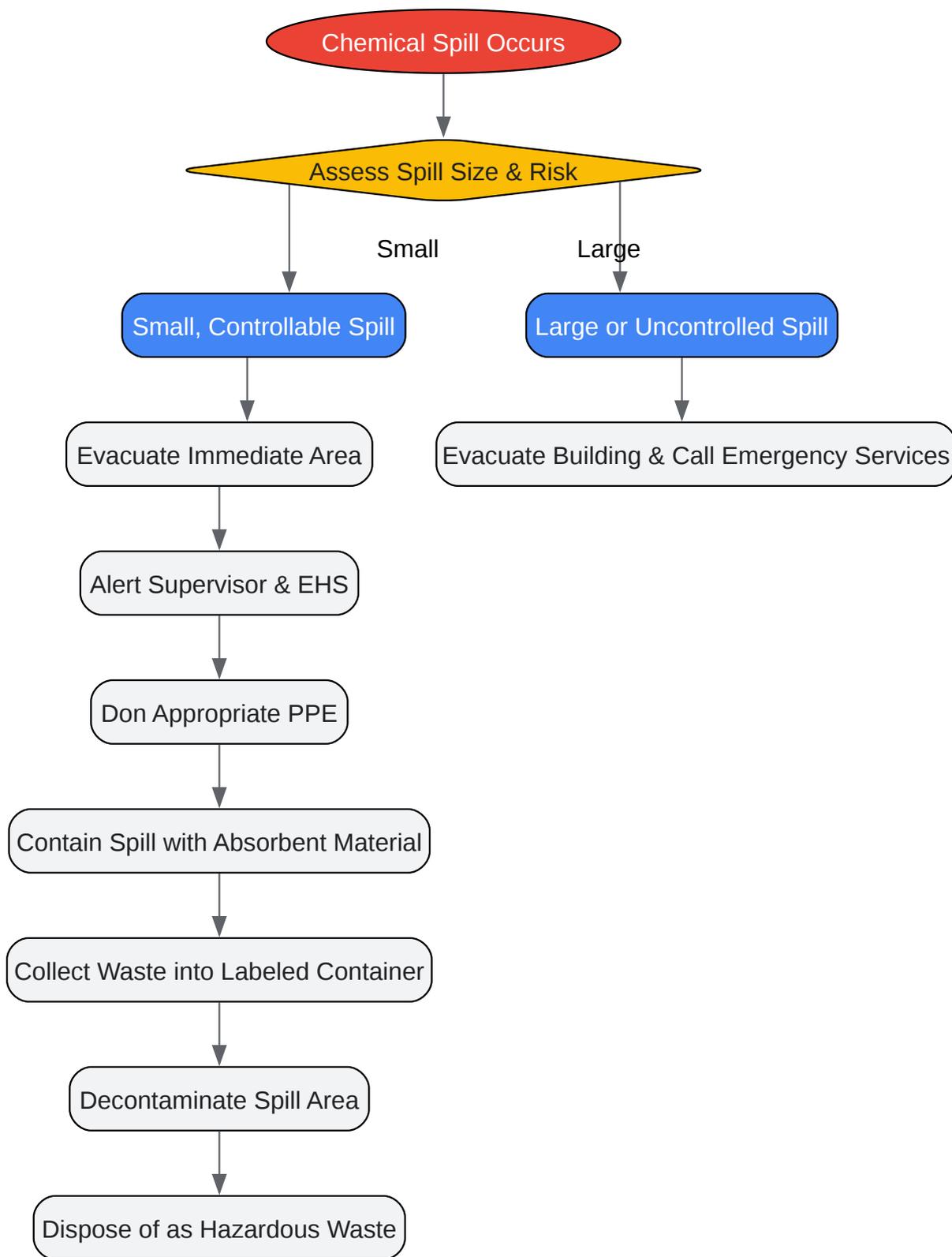
### Step-by-Step First-Aid Procedures

- Inhalation:
  - Move the affected individual to fresh air immediately.[5]
  - If breathing is difficult or has stopped, administer artificial respiration.
  - Keep the person warm and at rest.
  - Seek immediate medical attention.

- Skin Contact:
  - Immediately remove all contaminated clothing.[6]
  - Wash the affected skin area thoroughly with soap and copious amounts of water for at least 15-20 minutes.[7]
  - If skin irritation persists, seek medical attention.
- Eye Contact:
  - Immediately flush the eyes with large amounts of lukewarm water for at least 15-20 minutes, occasionally lifting the upper and lower eyelids to ensure complete irrigation.[6]
  - Remove contact lenses if present and easy to do.
  - Seek immediate medical attention.
- Ingestion:
  - Do NOT induce vomiting.
  - Rinse the mouth with water.
  - If the person is conscious, have them drink one or two glasses of water to dilute the substance.
  - Seek immediate medical attention.

The following diagram illustrates the decision-making process for first aid in the event of an exposure.





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Caption: Workflow for chemical spill response.

## Section 6: Toxicological Profile and Health Effects

The toxicological properties of **(2,4-Difluoro-5-iodo-phenyl)-methanol** have not been extensively studied. However, based on its structure as a halogenated organic compound, several potential health effects can be anticipated.

- **Acute Effects:** As indicated by the inferred GHS classification, acute exposure is likely to cause irritation to the skin, eyes, and respiratory system. Ingestion may be harmful.
- **Chronic Effects:** The long-term health effects of exposure to this specific compound are unknown. However, many halogenated organic compounds are known to be persistent in the environment and can bioaccumulate. [4] Some halogenated phenolic compounds have been shown to have endocrine-disrupting effects. [8] Given the uncertainties, it is prudent to handle this compound with a high degree of caution and to minimize all potential routes of exposure.

## Section 7: Applications in Drug Discovery and Development

**(2,4-Difluoro-5-iodo-phenyl)-methanol** is a valuable building block in medicinal chemistry. The presence of multiple halogen atoms provides several advantages:

- **Metabolic Stability:** The fluorine atoms can block sites of metabolism, increasing the in vivo half-life of a drug candidate.
- **Binding Affinity:** Fluorine can participate in favorable interactions with protein targets, enhancing binding affinity.
- **Synthetic Handles:** The iodine atom provides a reactive site for cross-coupling reactions (e.g., Suzuki, Sonogashira, Heck), allowing for the facile introduction of additional molecular complexity.

The hydroxymethyl group can be readily oxidized to an aldehyde or carboxylic acid, or used as a point of attachment for other functional groups, further increasing the synthetic utility of this compound.

## Conclusion: A Commitment to Informed Safety

**(2,4-Difluoro-5-iodo-phenyl)-methanol** is a chemical reagent with significant potential in research and development. While a comprehensive, officially sanctioned MSDS is not yet available, a proactive and informed approach to safety is paramount. By understanding its chemical properties, inferring its likely hazards from related compounds, and adhering to rigorous safety protocols for handling, storage, and emergency response, researchers can confidently and safely harness the synthetic utility of this valuable compound. This guide serves as a foundational resource to support that commitment to safety and scientific excellence.

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